

Technical Guide: Physical Properties of 1-(Bromomethyl)-4-(methylsulfonyl)benzene

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Compound of Interest

Compound Name: 1-(Bromomethyl)-4-(methylsulfonyl)benzene

Cat. No.: B1295055

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **1-(Bromomethyl)-4-(methylsulfonyl)benzene**, a compound of interest in synthetic chemistry and drug discovery. The information is presented to support research and development activities, with a focus on clarity and practical application.

Core Physical Properties

The physical characteristics of **1-(Bromomethyl)-4-(methylsulfonyl)benzene** are crucial for its handling, storage, and application in various chemical reactions. A summary of these properties is provided in the table below.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₉ BrO ₂ S	[1][2][3][4][5]
Molecular Weight	249.12 g/mol	[1][4]
Melting Point	82-86 °C	[1][6]
Boiling Point	375.2 ± 34.0 °C (Predicted)	[1]
Density	1.550 g/cm ³	[1][6]
Appearance	Beige to brown crystalline powder	[6]
Solubility	Soluble in Methanol	[1]

Experimental Protocols

Detailed methodologies for the determination of the key physical properties of solid organic compounds like **1-(Bromomethyl)-4-(methylsulfonyl)benzene** are outlined below. These are generalized standard procedures.

Melting Point Determination (Capillary Method)

The melting point of a crystalline solid is a key indicator of its purity.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

Procedure:

- A small sample of **1-(Bromomethyl)-4-(methylsulfonyl)benzene** is finely ground into a powder using a mortar and pestle.[7]

- The open end of a capillary tube is pressed into the powder, and the tube is tapped gently to pack the solid into the closed end to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus, adjacent to the thermometer.
- The sample is heated at a steady and slow rate, approximately 1-2 °C per minute, as the temperature approaches the expected melting point.
- The temperature at which the first droplet of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire solid has transitioned into a clear liquid is recorded as the end of the melting range.[8] A sharp melting range (typically 0.5-1.0 °C) is indicative of a pure compound.

Boiling Point Determination (Predicted Value)

The provided boiling point is a predicted value, likely obtained through computational modeling. Experimental determination for high-boiling solids can be challenging and is often performed under reduced pressure. A general method for determining the boiling point of a liquid is provided for context.

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., oil bath)

Procedure:

- A small amount of the substance is placed in the test tube.
- A capillary tube, sealed at one end, is placed inverted (open end down) into the test tube.

- The test tube is attached to a thermometer and heated in a heating bath.
- As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- The heating is stopped, and the temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.[\[9\]](#)

Density Determination (Gas Pycnometry)

Gas pycnometry is a common method for determining the skeletal density of a solid powder.

Apparatus:

- Gas pycnometer
- Analytical balance

Procedure:

- A known mass of **1-(Bromomethyl)-4-(methylsulfonyl)benzene** is accurately weighed using an analytical balance.
- The sample is placed in the sample chamber of the gas pycnometer.
- The instrument is purged with an inert gas, typically helium, to remove air and moisture.
- A known quantity of the inert gas is introduced into a reference chamber of known volume.
- The gas is then allowed to expand into the sample chamber.
- By measuring the pressure change, the volume of the solid sample can be determined based on the ideal gas law.
- The density is then calculated by dividing the mass of the sample by its measured volume.
[\[10\]](#)

Solubility Assessment

A qualitative assessment of solubility in various solvents is crucial for reaction setup and purification.

Apparatus:

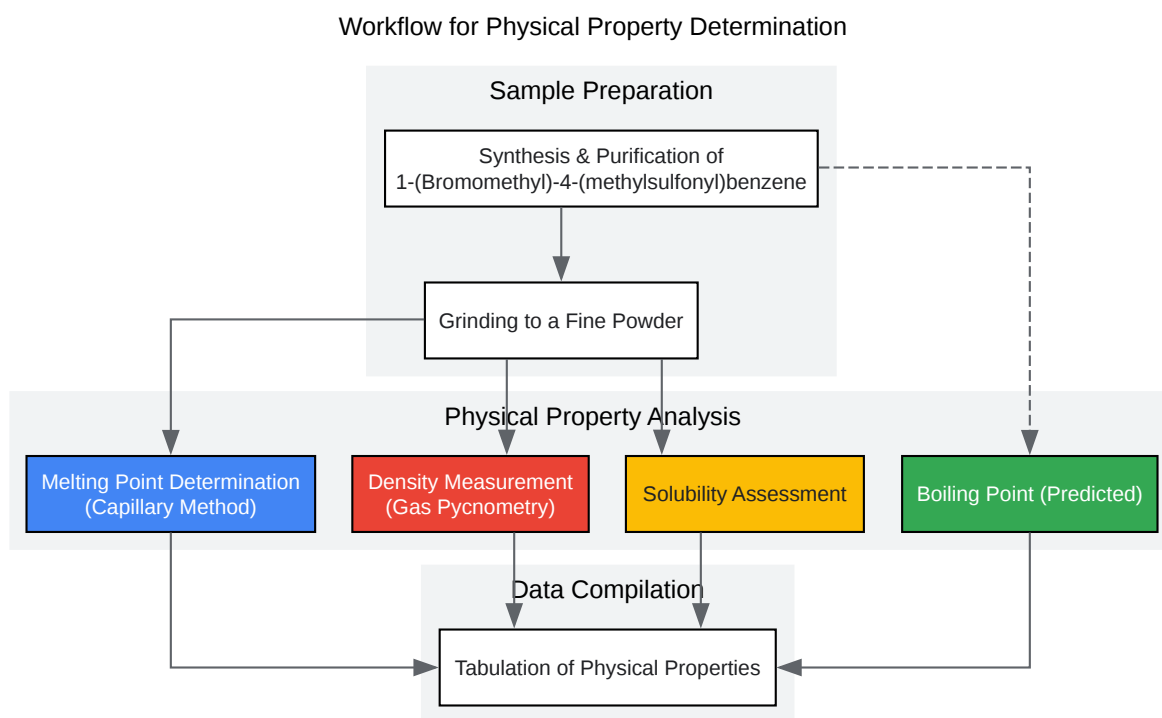
- Small test tubes
- Vortex mixer or stirring rod
- Graduated pipette

Procedure:

- A small, measured amount of **1-(Bromomethyl)-4-(methylsulfonyl)benzene** (e.g., 10 mg) is placed into a test tube.
- A small volume of the solvent to be tested (e.g., 1 mL of Methanol) is added to the test tube. [\[11\]](#)
- The mixture is agitated vigorously using a vortex mixer or by stirring for a set period.
- A visual observation is made to determine if the solid has completely dissolved. The substance is classified as soluble, partially soluble, or insoluble. [\[2\]](#)

Process Visualization

The following diagram illustrates a general workflow for the characterization of the physical properties of a solid organic compound such as **1-(Bromomethyl)-4-(methylsulfonyl)benzene**.



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Caption: General experimental workflow for determining the physical properties of a solid organic compound.

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